

Preparing stock solutions of Benzyldodecyldimethylammonium chloride dihydrate for research

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Compound of Interest

Compound Name: *Benzyldodecyldimethylammonium Chloride Dihydrate*

Cat. No.: *B1529001*

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Application Notes and Protocols for Benzyldodecyldimethylammonium Chloride Dihydrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyldodecyldimethylammonium chloride dihydrate is a quaternary ammonium compound (QAC) with a broad range of applications in research and development.^{[1][2][3]} It functions as a cationic surfactant and a potent antimicrobial agent effective against bacteria, fungi, and viruses.^{[3][4][5]} Its utility extends to use as a biocide, disinfectant, emulsifier, and preservative in various formulations, including pharmaceuticals and cosmetics.^{[1][3][6]} In research settings, it is often used to study antimicrobial resistance, develop novel disinfectant formulations, and as a component in various biological assays.^{[5][7][8]}

Physicochemical and Safety Data

A summary of the key quantitative data for **Benzyldodecyldimethylammonium chloride dihydrate** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	147228-80-6	[7][9]
Molecular Formula	C ₂₁ H ₄₂ ClNO ₂	[7][9]
Molecular Weight	376.02 g/mol	[7][9]
Appearance	White to almost white powder or crystal	[2]
Solubility in Water	≥ 100 mg/mL (265.94 mM)	[7]
Solubility in DMSO	100 mg/mL (265.94 mM) (may require ultrasonic)	[7]
Storage Temperature	Powder: 4°C; In solvent: -20°C or -80°C	[7][9]

Safety Precautions:

Benzyldecyldimethylammonium chloride dihydrate is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[9] It can cause severe skin burns and eye damage.[10] Therefore, appropriate personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and a lab coat, must be worn when handling this compound.[9] [11] All handling should be performed in a well-ventilated area or a chemical fume hood.[12][13]

Experimental Protocols

Preparation of a 100 mM Aqueous Stock Solution

This protocol describes the preparation of a 100 mM aqueous stock solution of **Benzyldecyldimethylammonium chloride dihydrate**.

Materials:

- **Benzyldecyldimethylammonium chloride dihydrate** (MW: 376.02 g/mol)
- High-purity sterile water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)

- Calibrated analytical balance
- Spatula
- Vortex mixer
- Sterile filter (0.22 µm) and syringe

Procedure:

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, calculate the mass of **Benzyldodecyldimethylammonium chloride dihydrate** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 376.02 \text{ g/mol} = 0.376 \text{ g}$
- Weigh the compound: In a clean, sterile conical tube, accurately weigh out 0.376 g of **Benzyldodecyldimethylammonium chloride dihydrate** using an analytical balance.
- Dissolve the compound: Add approximately 8 mL of high-purity sterile water to the conical tube containing the compound.
- Mix thoroughly: Cap the tube securely and vortex until the compound is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.^[14]
- Adjust the final volume: Once fully dissolved, add sterile water to bring the final volume to 10 mL.
- Sterile filtration: To ensure the sterility of the stock solution, filter it through a 0.22 µm sterile syringe filter into a new sterile conical tube.
- Aliquot and store: Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[14]

Preparation of a 100 mM DMSO Stock Solution

This protocol outlines the preparation of a 100 mM stock solution of **Benzyl dodecyldimethylammonium chloride dihydrate** in dimethyl sulfoxide (DMSO).

Materials:

- **Benzyl dodecyldimethylammonium chloride dihydrate** (MW: 376.02 g/mol)
- Anhydrous, sterile-filtered DMSO
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Spatula
- Vortex mixer
- (Optional) Sonicator

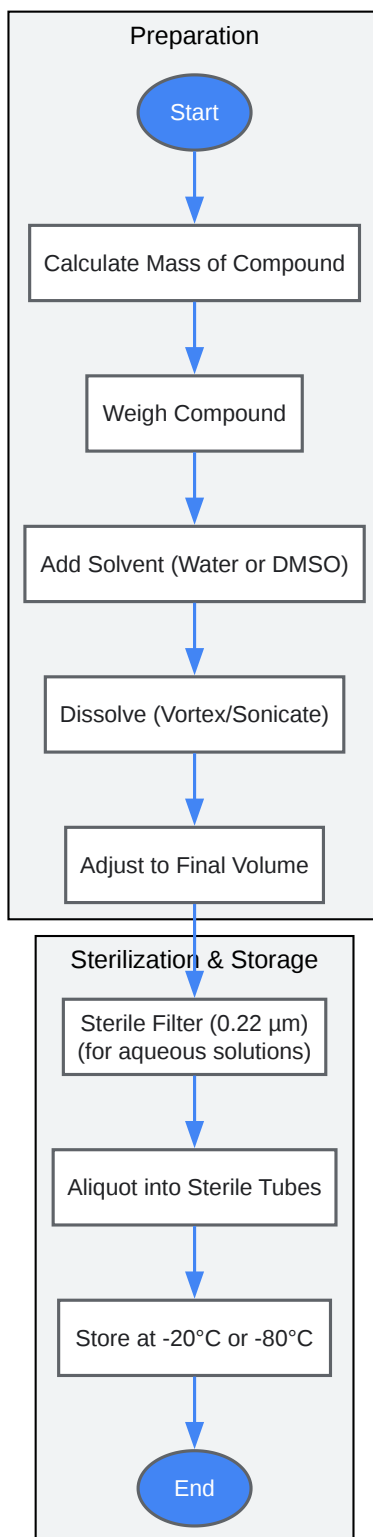
Procedure:

- Calculate the required mass: As in the aqueous protocol, 0.376 g of the compound is needed for 10 mL of a 100 mM solution.
- Weigh the compound: Accurately weigh 0.376 g of **Benzyl dodecyldimethylammonium chloride dihydrate** into a sterile conical tube.
- Dissolve in DMSO: Add approximately 8 mL of anhydrous, sterile-filtered DMSO to the tube.
- Mix thoroughly: Cap the tube and vortex until the compound is fully dissolved. If dissolution is slow, sonication may be required.[\[7\]](#)
- Adjust to final volume: Add DMSO to reach a final volume of 10 mL.
- Aliquot and store: Aliquot the stock solution into sterile, single-use tubes. Store at -20°C for up to 1 month or -80°C for up to 6 months, protected from moisture.[\[9\]](#)[\[14\]](#)

Visualized Workflow

The following diagram illustrates the general workflow for preparing a stock solution of **Benzylidodecyldimethylammonium chloride dihydrate**.

Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a stock solution.

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